

Stability and proper storage conditions for 10-Methylundecanoic acid.

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Compound of Interest

Compound Name: 10-Methylundecanoic acid

Cat. No.: B1207798

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Technical Support Center: 10-Methylundecanoic Acid

This guide provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **10-Methylundecanoic acid**, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the general properties of **10-Methylundecanoic acid**?

10-Methylundecanoic acid, also known as isolauric acid, is a branched-chain saturated fatty acid.^[1] Its key physical and chemical properties are summarized in the table below.

Data Presentation: Physical and Chemical Properties

Property	Value	References
Molecular Formula	C ₁₂ H ₂₄ O ₂	[2]
Molecular Weight	200.32 g/mol	[2]
Appearance	Liquid or Solid	[3][4]
Melting Point	38-39 °C	[3]
Boiling Point	140-145 °C at 3 Torr	[3]
Density	0.903 g/cm ³	[4]
Solubility	Slightly soluble in water; soluble in ether, benzene, and alcohol.	[3]
Purity (Typical)	>98%	[2]

Q2: What are the recommended storage conditions for **10-Methylundecanoic acid**?

There are differing recommendations for the storage of **10-Methylundecanoic acid**. While some suppliers suggest room temperature[2], the most common recommendation for long-term stability is to store it at -20°C.[3][4][5]

Data Presentation: Recommended Storage Conditions

Condition	Recommendation	Rationale	Expected Shelf Life (Estimated)
Long-Term Storage	-20°C in a tightly sealed container.	Minimizes potential for oxidation and degradation over extended periods.	> 1 year
Short-Term Storage	2-8°C in a tightly sealed container.	Suitable for frequent use over a period of weeks to months.	Several months
Room Temperature	Acceptable for brief periods.	May be sufficient for high-turnover stock, but not ideal for long-term preservation.	Weeks to months

To ensure the highest purity and stability, especially for sensitive applications, long-term storage at -20°C is the preferred method.

Q3: What are the primary safety concerns when handling **10-Methylundecanoic acid**?

10-Methylundecanoic acid is classified as an irritant and can cause skin and eye irritation.^[3]
^[4] Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as gloves and safety glasses.^[6]

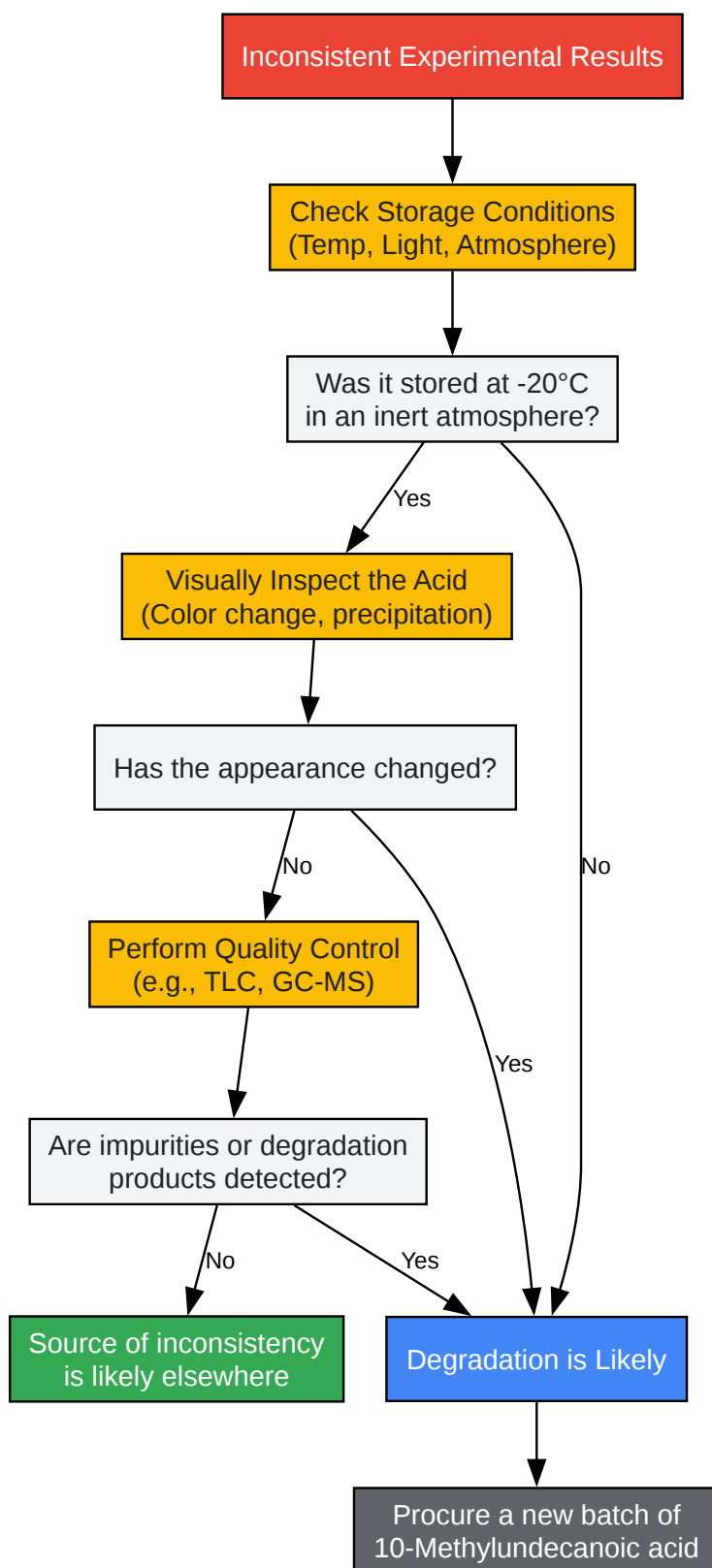
Troubleshooting Guide

Issue 1: Inconsistent Experimental Results

Q: My recent experiments using **10-Methylundecanoic acid** have yielded inconsistent or unexpected results. Could the stability of the fatty acid be the cause?

A: Yes, degradation of **10-Methylundecanoic acid** can lead to impurities that may interfere with your experiments. As a branched-chain fatty acid, it can be susceptible to oxidation over time, especially if not stored properly.

Troubleshooting Workflow:

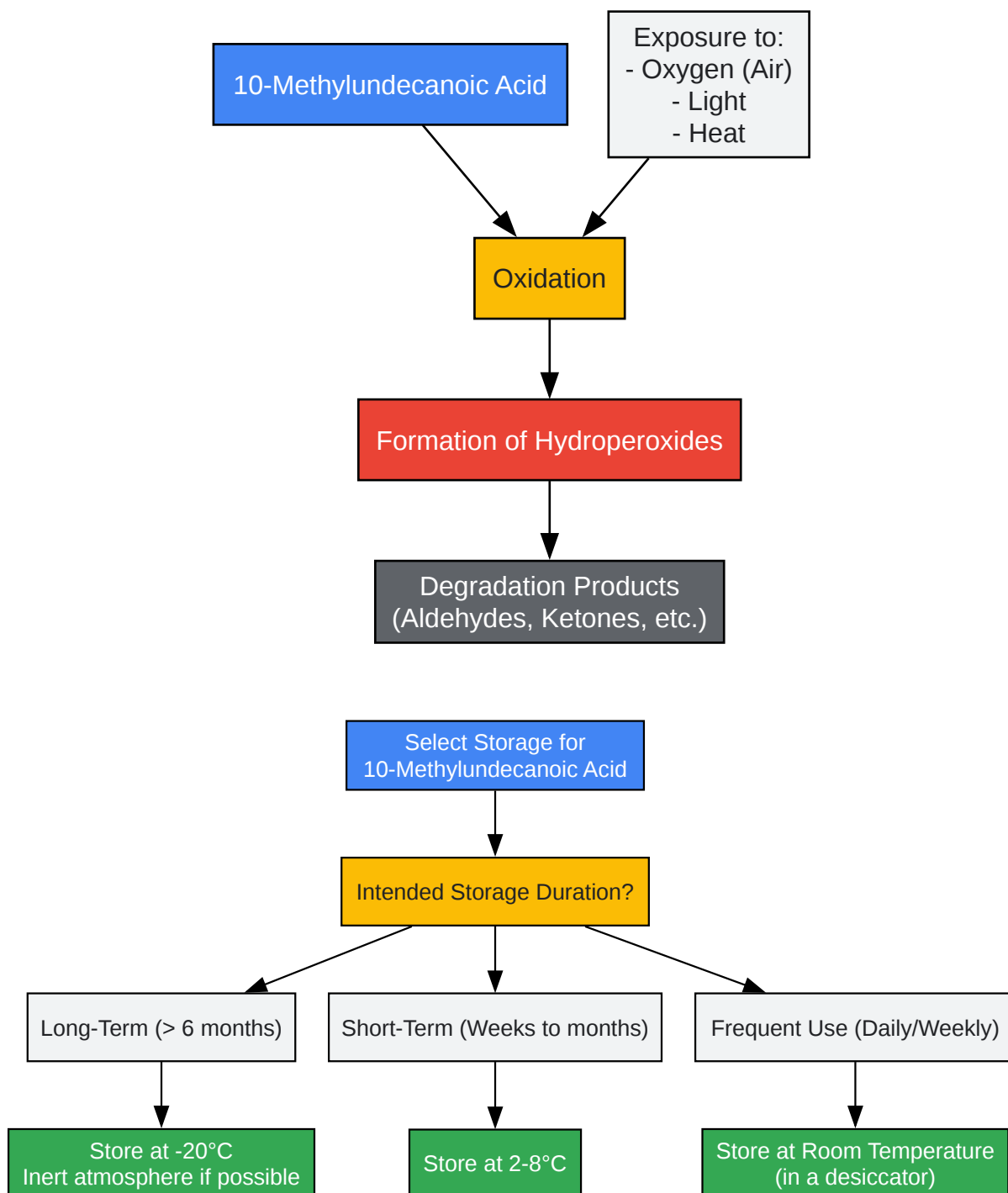


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Caption: Troubleshooting inconsistent results.

Potential Degradation Pathway:

While specific degradation pathways for **10-Methylundecanoic acid** are not extensively documented, branched-chain fatty acids can undergo oxidation. The general process involves the formation of hydroperoxides which can then break down into a variety of smaller, more volatile compounds. This process is accelerated by exposure to heat, light, and oxygen.



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